

hazards associated with 2-Bromo-5-(trifluoromethyl)benzenesulfonyl chloride

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Compound of Interest

	2-Bromo-5-(trifluoromethyl)benzenesulfonyl chloride
Compound Name:	
Cat. No.:	B063892

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An In-Depth Technical Guide to the Hazards of 2-Bromo-5-(trifluoromethyl)benzenesulfonyl Chloride

This guide provides a comprehensive technical overview of the hazards associated with **2-Bromo-5-(trifluoromethyl)benzenesulfonyl chloride** (CAS No. 176225-08-4). It is intended for researchers, scientists, and drug development professionals who handle this compound. The information herein is synthesized from material safety data sheets, chemical literature, and established safety principles to ensure a thorough understanding of the risks and the implementation of robust safety protocols.

Compound Identification and Physicochemical Properties

2-Bromo-5-(trifluoromethyl)benzenesulfonyl chloride is a highly reactive, multi-functionalized aromatic compound. Its utility in organic synthesis, particularly as a building block for pharmaceuticals and agrochemicals, is derived from its three key functional components: the sulfonyl chloride group, the bromine atom, and the trifluoromethyl group. However, this reactivity is also the source of its significant hazards.

A summary of its key properties is presented below.

Property	Value	Source(s)
CAS Number	176225-08-4	[1] [2] [3]
Molecular Formula	C ₇ H ₃ BrClF ₃ O ₂ S	[2] [3] [4]
Molecular Weight	323.51 g/mol	[2] [3]
Appearance	White to cream crystalline solid or liquid	[5] [6] [7]
Boiling Point	230-231 °C	[3]
Density	1.854 g/mL at 25 °C	[3]

Hazard Identification and GHS Classification

This compound is classified as hazardous under the Globally Harmonized System (GHS). The primary dangers are its corrosive nature and its reactivity, particularly with water and nucleophiles.

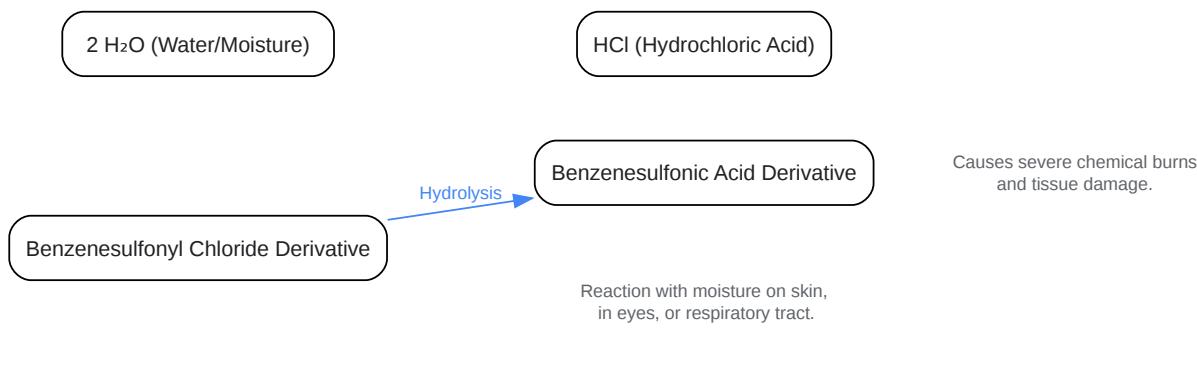
GHS Classification	Code	Description	Source(s)
Pictogram	GHS05 (Corrosion)	[3] [8]	
Signal Word	Danger	[1] [3] [6] [8]	
Hazard Statements	H314	Causes severe skin burns and eye damage.	[3] [5] [6] [8]
H335	May cause respiratory irritation.	[8] [9]	
Storage Class	8A	Combustible corrosive hazardous materials.	[3]

Mechanistic Basis of Hazards

A core principle of laboratory safety is understanding why a chemical is hazardous. For **2-Bromo-5-(trifluoromethyl)benzenesulfonyl chloride**, the hazards are rooted in the

electrophilic nature of the sulfonyl chloride group.

3.1 Corrosivity via Hydrolysis The sulfur atom in the sulfonyl chloride moiety is highly electron-deficient, making it an aggressive electrophile. It reacts readily and exothermically with water—including atmospheric moisture or moisture on skin and mucous membranes—in a hydrolysis reaction.[10][11] This reaction produces hydrochloric acid (HCl) and the corresponding 2-bromo-5-(trifluoromethyl)benzenesulfonic acid. Both products are highly corrosive and are responsible for the severe tissue damage observed upon contact.[11]



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Caption: Hydrolysis pathway of the sulfonyl chloride.

3.2 Respiratory Irritation When inhaled, the compound's vapors or dust can hydrolyze in the moist environment of the respiratory tract, producing HCl and sulfonic acid.[8] This leads to immediate and severe irritation, characterized by coughing, shortness of breath, and potential chemical burns to the mucous membranes.[8][12]

3.3 Thermal Decomposition In the event of a fire, the compound can decompose, releasing a host of toxic and corrosive gases.[13] The complex structure means that thermal degradation will produce carbon oxides (CO, CO₂), sulfur oxides (SO_x), hydrogen chloride (HCl), hydrogen bromide (HBr), and hydrogen fluoride (HF).[8] The generation of these gases makes fighting fires involving this compound particularly hazardous.

Risk Mitigation and Safe Handling Protocols

Strict adherence to safety protocols is non-negotiable. Engineering controls, appropriate personal protective equipment (PPE), and standardized procedures are required to mitigate the risks.

4.1 Engineering Controls

- Fume Hood: All handling of **2-Bromo-5-(trifluoromethyl)benzenesulfonyl chloride**, including weighing and transfers, must be performed inside a certified chemical fume hood to prevent inhalation of vapors or dust.[14]
- Safety Showers and Eyewash Stations: These must be readily accessible in the immediate vicinity of any potential exposure.[8][13] Their location should be clearly marked and unobstructed.

4.2 Personal Protective Equipment (PPE) PPE is the last line of defense and must be selected for chemical resistance to this specific compound class.[15][16]

Protection Type	Specification	Rationale and Best Practices
Hand	Chemical-resistant gloves (e.g., Nitrile, Neoprene).[17]	Double-gloving is recommended. Gloves must be inspected before use and changed immediately if contamination is suspected.[18]
Eye/Face	Chemical safety goggles and a full-face shield.[8][16]	Standard safety glasses are insufficient. A face shield is critical to protect against splashes during transfers or reactions.[15]
Respiratory	NIOSH/MSHA-approved respirator with an acid gas cartridge.[17]	Required if there is a risk of exceeding exposure limits or in case of ventilation failure.[14][17]
Body	Chemical-resistant lab coat or apron.[19]	Should be worn over personal clothing. Contaminated clothing must be removed immediately and decontaminated before reuse.[13][20]

4.3 Storage and Handling

- Storage: Store in a cool, dry, well-ventilated area away from incompatible materials such as water, bases, alcohols, and strong oxidizing agents.[6][8][17] Containers must be kept tightly sealed to prevent reaction with atmospheric moisture.[14][20] Store in a designated corrosives cabinet.[14]
- Handling: Use only spark-proof tools and explosion-proof equipment.[21] Avoid physical damage to containers. When handling, never add water to the compound; if dilution is necessary, slowly add the compound to the solvent.

4.4 Disposal Dispose of waste in accordance with all local, state, and federal regulations. The compound should be treated as a hazardous, water-reactive waste. Do not dispose of it down the drain.[20] Contact your institution's environmental health and safety (EHS) department for specific guidance.[13]

Emergency Procedures

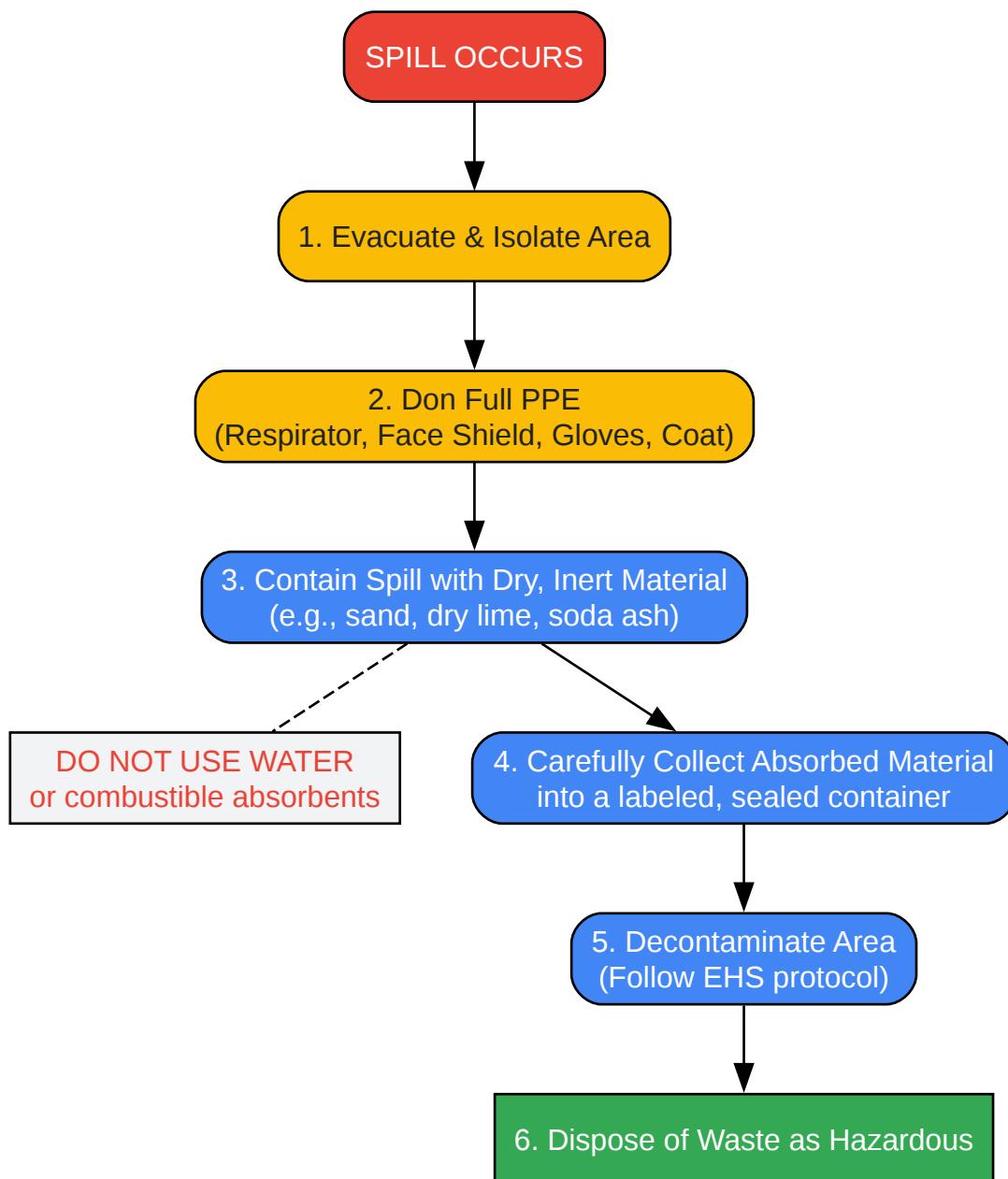
Rapid and correct response during an emergency is critical to minimizing harm.

5.1 Personal Exposure

- Skin Contact: Immediately remove all contaminated clothing.[20] Flush the affected area with copious amounts of water for at least 15 minutes, using a safety shower if necessary.[12][22] Seek immediate medical attention.[8][12][20]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open.[12] Remove contact lenses if present and easy to do.[20] Seek immediate medical attention from an ophthalmologist.[20]
- Inhalation: Move the victim to fresh air immediately.[20] If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.[12][20]
- Ingestion: Do NOT induce vomiting.[20] If the victim is conscious, rinse their mouth with water and have them drink two glasses of water at most.[20] Seek immediate medical attention.[12]

5.2 Spills and Leaks

A spill of this material is a serious incident that requires a calm and methodical response.



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Caption: Emergency spill response workflow.

Conclusion

2-Bromo-5-(trifluoromethyl)benzenesulfonyl chloride is an invaluable reagent in modern chemical synthesis, but its utility is matched by its significant hazards. Its corrosive and water-reactive nature necessitates a profound respect for safety protocols. By understanding the chemical mechanisms behind its dangers and implementing robust engineering controls,

appropriate PPE, and diligent handling procedures, researchers can mitigate the risks and work with this compound safely. Always consult the most recent Safety Data Sheet (SDS) and your institution's EHS guidelines before beginning work.

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